

An In-depth Technical Guide to 4-oxobutyl acetate (CAS 6564-95-0)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 4-oxobutyl acetate

Cat. No.: B1600431

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Abstract

4-oxobutyl acetate, also known as 4-acetoxybutyraldehyde, is a bifunctional organic molecule bearing both an aldehyde and an ester moiety. This unique structural feature makes it a potentially valuable building block in organic synthesis, particularly in the construction of more complex molecules relevant to pharmaceutical and materials science. This document provides a comprehensive technical overview of **4-oxobutyl acetate**, including its chemical and physical properties, synthesis, spectral characterization, and analytical methodologies. While direct biological activity and specific applications in drug development are not extensively documented in publicly available literature, this guide aims to consolidate the existing knowledge and provide a foundation for future research and application development.

Chemical and Physical Properties

4-oxobutyl acetate is a relatively simple aliphatic molecule with the chemical formula $C_6H_{10}O_3$. A summary of its key physical and chemical properties is presented in Table 1. Notably, there is a discrepancy in the reported physical state, with some sources describing it as a white powder and others implying a liquid state based on its boiling point. This may be due to its tendency to polymerize or its state at different temperatures and purities.

Property	Value	Reference
CAS Number	6564-95-0	
Molecular Formula	C ₆ H ₁₀ O ₃	[1]
Molecular Weight	130.14 g/mol	[1]
IUPAC Name	4-oxobutyl acetate	[1]
Synonyms	4-acetoxybutyraldehyde, Butanal, 4-(acetyloxy)-	[1]
Boiling Point	59-60 °C at 1 Torr	
Density	1.0612 g/cm ³	
Appearance	White powder (conflicting reports exist)	

Synthesis of 4-oxobutyl acetate

Literature Synthesis

A historical synthesis of **4-oxobutyl acetate** was reported in the Journal of the American Chemical Society in 1948. While the full experimental details of this specific paper are not readily accessible, the general approach to synthesizing such aldehyde esters often involves the partial oxidation of a corresponding diol or the functional group manipulation of a related starting material.

A plausible synthetic route, based on related transformations, is the oxidation of 4-acetoxy-1-butanol. This precursor can be prepared by the mono-acetylation of 1,4-butanediol. The subsequent selective oxidation of the primary alcohol to an aldehyde would yield **4-oxobutyl acetate**.

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References

- 1. 4-Acetoxybutyraldehyde | C₆H₁₀O₃ | CID 11007927 - PubChem [pubchem.ncbi.nlm.nih.gov]
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